

# Physical and chemical properties of 5-Nitro-1,2,4-trifluorobenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *1,2,4-Trifluoro-5-nitrobenzene*

Cat. No.: *B1295072*

[Get Quote](#)

## An In-depth Technical Guide to 5-Nitro-1,2,4-trifluorobenzene

### Introduction: A Versatile Fluorinated Building Block

5-Nitro-1,2,4-trifluorobenzene (CAS No. 2105-61-5) is a highly functionalized aromatic compound that serves as a critical intermediate in advanced chemical synthesis.<sup>[1][2]</sup> Its unique molecular architecture, featuring a nitro group and multiple fluorine atoms on a benzene ring, imparts a distinct reactivity profile that is highly sought after in the fields of pharmaceutical development, agrochemical innovation, and material science.<sup>[3]</sup> The presence of the strongly electron-withdrawing nitro group, combined with the electronegative fluorine atoms, renders the aromatic ring susceptible to nucleophilic aromatic substitution (SNAr), making it a versatile scaffold for constructing complex molecular entities.<sup>[4][5]</sup>

The incorporation of fluorine into drug candidates is a well-established strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and lipophilicity, ultimately improving the pharmacokinetic and pharmacodynamic properties of the molecule.<sup>[6][7]</sup> Similarly, the nitro group is a key pharmacophore in various therapeutic agents and a versatile functional group that can be readily transformed into other functionalities, such as amines.<sup>[8][9]</sup> This guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of 5-Nitro-1,2,4-trifluorobenzene, offering field-proven insights for its effective utilization in research and development.

## Core Physical and Chemical Characteristics

A thorough understanding of the fundamental properties of 5-Nitro-1,2,4-trifluorobenzene is essential for its proper handling, storage, and application in chemical reactions.

## Physical Properties

The compound is a light yellow to brown clear liquid under standard conditions.[\[1\]](#) Its key physical properties are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	2105-61-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>2</sub> F <sub>3</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	177.08 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Appearance	Clear, light yellow to brown liquid	<a href="#">[1]</a> <a href="#">[12]</a>
Melting Point	-11 °C	<a href="#">[1]</a>
Boiling Point	194-195 °C	<a href="#">[1]</a>
Density	1.544 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.493 - 1.495	<a href="#">[1]</a>
Flash Point	89 °C (192.2 °F) - closed cup	<a href="#">[1]</a>

## Molecular Structure and Spectroscopic Profile

The structural arrangement of atoms dictates the molecule's reactivity and physical behavior.

Molecular Structure Diagram

Figure 2. Generalized S(N)Ar Mechanism

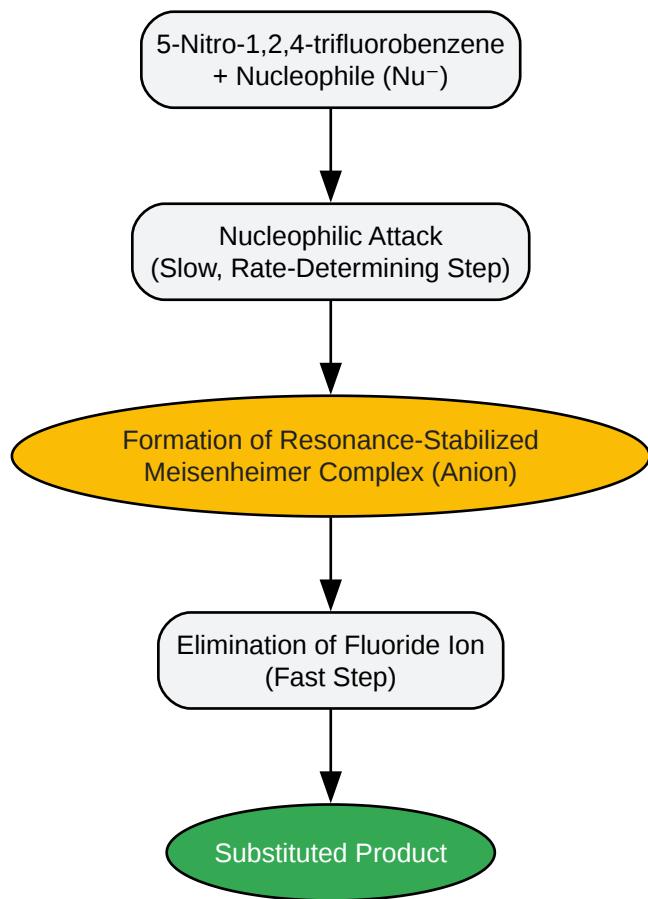
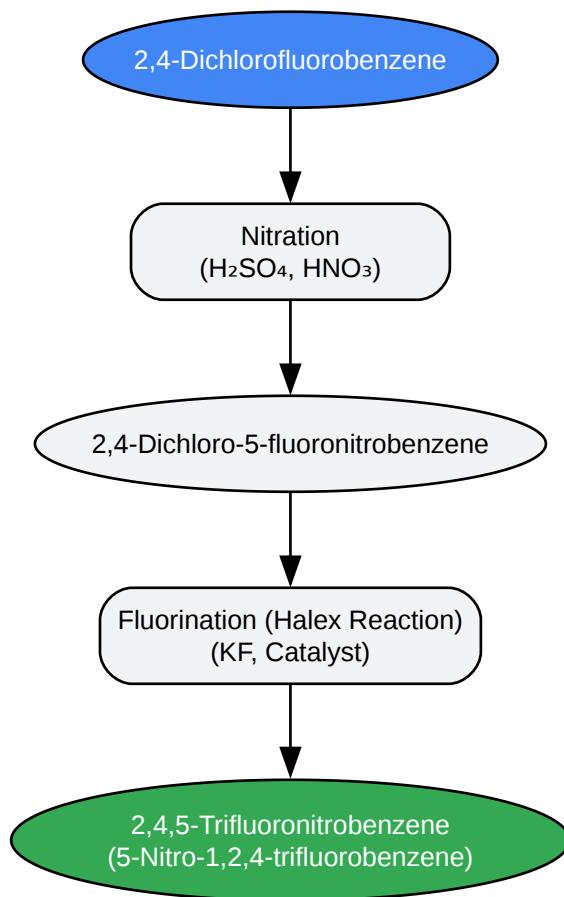


Figure 3. Synthetic Pathway to 5-Nitro-1,2,4-trifluorobenzene

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,2,4-Trifluoro-5-nitrobenzene | 2105-61-5 [chemicalbook.com]
- 2. 1,2,4-Trifluoro-5-nitrobenzene | C6H2F3NO2 | CID 75012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. nbino.com [nbino.com]

- 4. vapourtec.com [vapourtec.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. nbinno.com [nbinno.com]
- 7. pharmacyjournal.org [pharmacyjournal.org]
- 8. researchgate.net [researchgate.net]
- 9. svedbergopen.com [svedbergopen.com]
- 10. Benzene, 1,2,4-trifluoro-5-nitro- [webbook.nist.gov]
- 11. GSRS [gsrs.ncats.nih.gov]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Physical and chemical properties of 5-Nitro-1,2,4-trifluorobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295072#physical-and-chemical-properties-of-5-nitro-1-2-4-trifluorobenzene\]](https://www.benchchem.com/product/b1295072#physical-and-chemical-properties-of-5-nitro-1-2-4-trifluorobenzene)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

